

3-Methoxybutyl Acetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **3-Methoxybutyl acetate**

Cat. No.: **B165609**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **3-methoxybutyl acetate**. The information is curated for professionals in research, science, and drug development who require precise and reliable data for their work. This document includes a summary of quantitative data, detailed experimental methodologies, and a logical diagram of its synthesis.

Core Physical and Chemical Properties

3-Methoxybutyl acetate, also known by its trade name Butoxyl®, is a colorless, neutral liquid with a characteristic faint, acrid, or fruity odor.^{[1][2][3]} It is a versatile solvent with applications in coatings, inks, adhesives, and chemical synthesis.^{[4][5]}

Quantitative Data Summary

The key physical and chemical properties of **3-methoxybutyl acetate** are summarized in the tables below for easy reference and comparison.

Table 1: Physical Properties of **3-Methoxybutyl Acetate**

Property	Value	Units	References
Molecular Formula	C ₇ H ₁₄ O ₃		
Molecular Weight	146.18	g/mol	[3][6][7]
Boiling Point	169 - 173	°C	[1][4]
Melting Point	-80	°C	[1][6]
Density	0.96	g/cm ³ at 20°C	[1][8]
Flash Point	62 - 76.7	°C (closed cup)	[1][4][6][7]
Refractive Index	1.408	[6]	
Vapor Pressure	0.34	mbar at 20°C	[6]
Viscosity	0.71	cP (mPa·s)	[6][8]

Table 2: Solubility of **3-Methoxybutyl Acetate**

Solvent	Solubility	Notes	References
Water	30 - 60.68	g/L	[1][6][8][9]
Organic Solvents	Soluble/Miscible	Ethanol, ether, acetone, hexane	[2][10]

Table 3: Safety and Hazard Information

Parameter	Value	Classification	References
NFPA 704 Health Rating	1	Slight Hazard	[1]
NFPA 704 Flammability Rating	2	Moderate Hazard	[1] [6]
NFPA 704 Reactivity Rating	1	Slight Hazard	[1]
GHS Classification	Flammable Liquid, Category 4	Combustible liquid	[6] [11]

Experimental Protocols

The following sections detail the general methodologies for determining the key physical and chemical properties of **3-methoxybutyl acetate**. These protocols are based on standard laboratory practices for organic compounds.

Determination of Boiling Point

The boiling point of **3-methoxybutyl acetate** can be determined using the distillation method or the Thiele tube method.[\[12\]](#)

Distillation Method:

- Assemble a simple distillation apparatus with a round-bottom flask, a condenser, a thermometer, and a collection flask.
- Place a sample of **3-methoxybutyl acetate** (at least 5 mL) and a few boiling chips or a stir bar into the distilling flask.[\[12\]](#)
- Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- Heat the flask gently.

- Record the temperature at which the liquid is actively boiling and condensing, and the temperature remains constant. This stable temperature is the boiling point.[10][11]

Determination of Melting Point

As **3-methoxybutyl acetate** is a liquid at room temperature, its melting point is determined from a frozen sample.

Capillary Tube Method:

- Freeze a small sample of **3-methoxybutyl acetate**.
- Introduce a tiny amount of the frozen solid into a capillary tube.
- Place the capillary tube in a melting point apparatus (e.g., a Mel-Temp apparatus or a Thiele tube filled with a suitable heating oil).
- Heat the apparatus slowly, at a rate of about 2°C per minute, especially near the expected melting point.
- Record the temperature at which the solid first begins to melt and the temperature at which the last of the solid melts. This range is the melting point.

Determination of Density

The density of liquid **3-methoxybutyl acetate** can be determined by measuring the mass of a known volume.[1]

Procedure:

- Accurately weigh a clean, dry graduated cylinder or a pycnometer (density bottle) on an electronic balance.[1][13]
- Add a known volume of **3-methoxybutyl acetate** to the container. Read the volume from the bottom of the meniscus.[1]
- Weigh the container with the liquid.

- Calculate the mass of the liquid by subtracting the mass of the empty container.
- Calculate the density using the formula: Density = Mass / Volume.[\[1\]](#) For higher accuracy, repeat the measurement several times and calculate the average.[\[13\]](#)

Determination of Flash Point

The flash point is determined using a closed-cup or open-cup flash point tester.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Closed-Cup Method (e.g., Pensky-Martens):

- Place a sample of **3-methoxybutyl acetate** into the test cup of the apparatus.
- Close the cup and begin to heat the sample at a slow, constant rate.[\[17\]](#)
- At specified temperature intervals, apply an ignition source (a small flame) to the vapor space above the liquid.
- The flash point is the lowest temperature at which the vapors ignite with a brief flash.[\[16\]](#)[\[17\]](#)

Determination of Water Solubility

The solubility of **3-methoxybutyl acetate** in water can be determined by the shake-flask method.

Procedure:

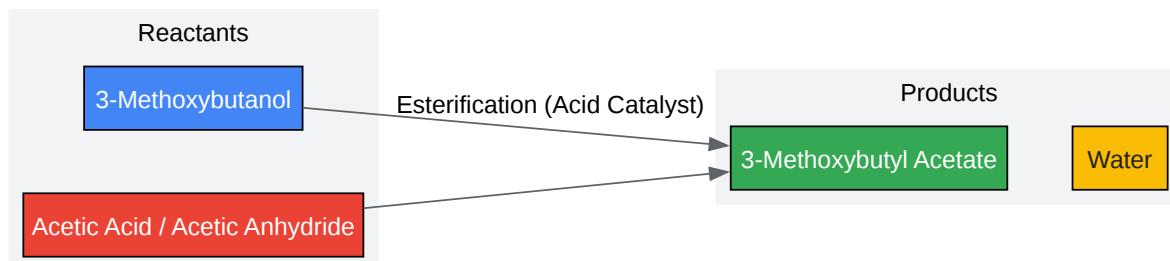
- Prepare a saturated solution of **3-methoxybutyl acetate** in water by adding an excess of the ester to a known volume of water in a sealed flask.
- Agitate the mixture at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Allow the mixture to stand undisturbed until the two phases have clearly separated.
- Carefully withdraw a known volume of the aqueous layer.
- Determine the concentration of **3-methoxybutyl acetate** in the aqueous sample using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid

chromatography (HPLC).

- The solubility is expressed as the mass of solute per volume of solvent (e.g., g/L).

Synthesis of 3-Methoxybutyl Acetate

3-Methoxybutyl acetate is typically synthesized via the esterification of 3-methoxybutanol with acetic acid or acetic anhydride.^[18] The reaction with acetic acid is a reversible, acid-catalyzed process known as Fischer esterification.^{[19][20]}



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Caption: Synthesis of **3-methoxybutyl acetate** via esterification.

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